

Safety and handling precautions for 2-(Trifluoromethyl)benzyl bromide

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Compound of Interest

Compound Name: 1-(Bromomethyl)-2-(trifluoromethyl)benzene

Cat. No.: B1295031

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An In-depth Technical Guide to the Safe Handling and Application of 2-(Trifluoromethyl)benzyl bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safety, handling, and synthetic applications of 2-(Trifluoromethyl)benzyl bromide. The content is intended to support laboratory research and drug development activities by providing detailed protocols and safety procedures.

Chemical and Physical Properties

2-(Trifluoromethyl)benzyl bromide is a versatile reagent in organic synthesis, primarily utilized for the introduction of the 2-(trifluoromethyl)benzyl moiety. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	395-44-8	
Molecular Formula	C ₈ H ₆ BrF ₃	
Molecular Weight	239.03 g/mol	
Appearance	Colorless to yellow liquid	[1]
Density	1.571 g/mL at 25 °C	
Boiling Point	72 °C at 7.5 mmHg	
Refractive Index	n _{20/D} 1.494	
Flash Point	83 °C (181.4 °F) - closed cup	
Solubility	Slightly soluble in water. Soluble in many organic solvents.	[2]
Synonyms	α-Bromo-α',α',α'-trifluoro-o-xylene, 2-(Bromomethyl)benzotrifluoride	

Safety and Handling Precautions

2-(Trifluoromethyl)benzyl bromide is a corrosive and lachrymatory substance that requires strict safety measures during handling.

Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	Category 1	Danger	H318: Causes serious eye damage.
Corrosive to Metals	Category 1	Warning	H290: May be corrosive to metals.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling this compound.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat. Protective work clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a NIOSH/MSHA-approved respirator.[3]

Handling and Storage

Procedure	Recommendation
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood.[3] Avoid contact with skin, eyes, and clothing. Do not breathe mist or vapors. Use non-sparking tools and ground equipment to prevent static discharge.[3]
Storage	Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and bases.[3] Keep the container tightly closed in a corrosive-resistant container with a resistant inner liner. Store locked up.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with water or shower. Immediately call a poison center or doctor.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.

Experimental Protocols

2-(Trifluoromethyl)benzyl bromide is a valuable reagent for the alkylation of various nucleophiles, including amines, alcohols, and heterocycles.

Synthesis of 2-(Trifluoromethyl)benzyl bromide

A common method for the preparation of 2-(Trifluoromethyl)benzyl bromide involves the bromination of 2-(trifluoromethyl)benzyl alcohol.

Materials:

- 2-(Trifluoromethyl)benzyl alcohol
- Phosphorus tribromide (PBr_3)
- Absolute toluene
- Dichloromethane (CH_2Cl_2)
- Water
- Potassium hydrogen carbonate (KHCO_3)
- Saturated sodium chloride (NaCl) solution
- Sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 14 g of 2-(trifluoromethyl)benzyl alcohol in 80 ml of absolute toluene in a round-bottom flask.
- Prepare a solution of 30 ml of phosphorus tribromide in 60 ml of absolute toluene.
- Add the phosphorus tribromide solution dropwise to the alcohol solution while maintaining the temperature between 20-30 °C.
- Stir the reaction mixture at room temperature for 2 hours.
- Remove the toluene by distillation under reduced pressure.
- Dissolve the residue in dichloromethane and wash with water.

- Adjust the pH of the aqueous layer to 8.0 with potassium hydrogen carbonate.
- Separate the organic layer and extract the aqueous layer three times with dichloromethane.
- Combine the organic layers and wash twice with water and once with a saturated sodium chloride solution.
- Dry the organic layer over sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain 2-(Trifluoromethyl)benzyl bromide as the residue.

N-Alkylation of Indole with 2-(Trifluoromethyl)benzyl bromide

This protocol describes a general procedure for the N-alkylation of an indole derivative, a common reaction in medicinal chemistry.

Materials:

- 2-(Trifluoromethyl)indole
- Sodium hydride (NaH)
- 2-(Trifluoromethyl)benzyl bromide
- Dry N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Saturated ammonium chloride (NH₄Cl) solution
- Brine
- Magnesium sulfate (MgSO₄)

Procedure:

- To a solution of 2-(trifluoromethyl)indole (1.0 equivalent) in dry DMF at 0 °C, add sodium hydride (1.2 equivalents) portion-wise.

- Stir the mixture at 0 °C for 30 minutes.
- Add a solution of 2-(trifluoromethyl)benzyl bromide (1.2 equivalents) in dry DMF.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the mixture with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water and brine.
- Dry the organic layer over magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired N-benzylated indole.

Applications in Research and Drug Development

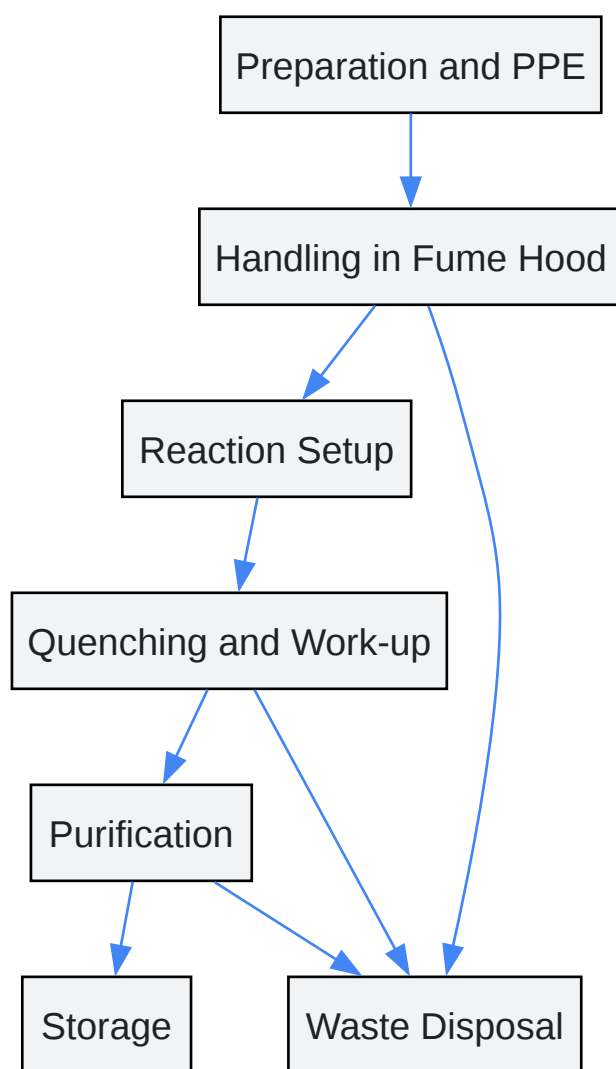
The 2-(trifluoromethyl)benzyl group is of significant interest in medicinal chemistry and agrochemical research due to the unique properties conferred by the trifluoromethyl (CF₃) group.^[4]

- **Medicinal Chemistry:** The CF₃ group is a common bioisostere for other functional groups and can enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.^[5] The introduction of the 2-(trifluoromethyl)benzyl moiety can thus be a key step in the synthesis of novel drug candidates.^[5]
- **Agrochemicals:** In agrochemical synthesis, the trifluoromethyl group can increase the efficacy and stability of pesticides and herbicides.^[4] 2-(Trifluoromethyl)benzyl bromide serves as a versatile building block for creating more potent and environmentally stable agrochemicals.^[4]
- **Organic Synthesis:** As a reactive benzylating agent, it is used in a variety of nucleophilic substitution reactions to introduce the 2-(trifluoromethyl)benzyl group into diverse molecular scaffolds.^[5]

Visualizations

Safe Handling Workflow

The following diagram illustrates the general workflow for safely handling 2-(Trifluoromethyl)benzyl bromide in a laboratory setting.

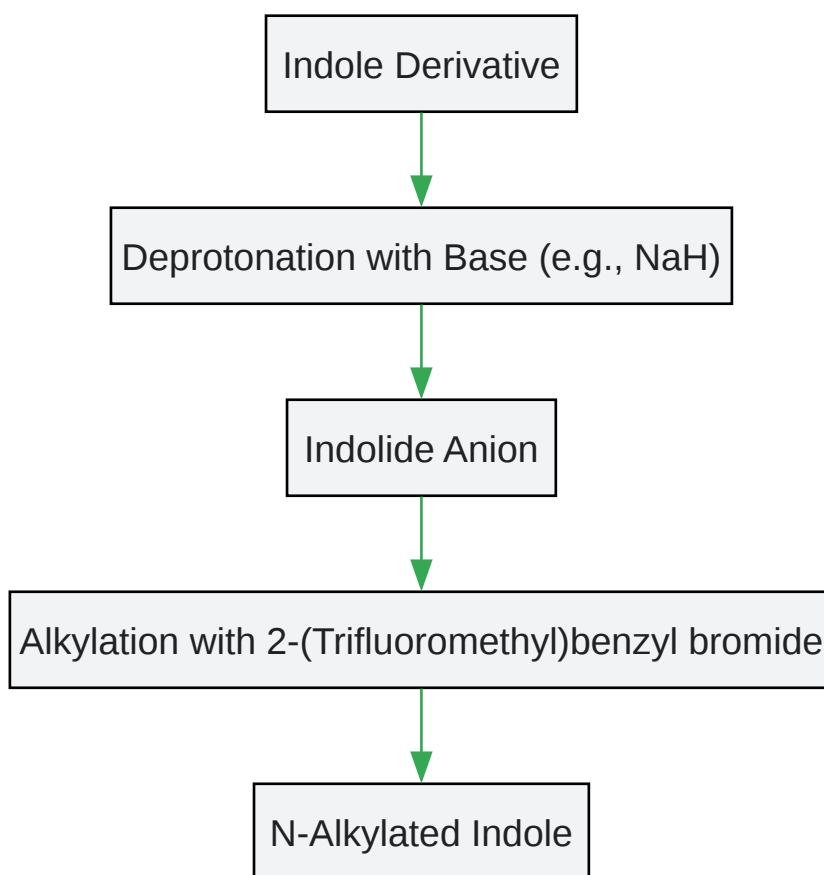


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Caption: A generalized workflow for the safe handling of 2-(Trifluoromethyl)benzyl bromide.

N-Alkylation Reaction Pathway

The diagram below outlines the logical steps in the N-alkylation of an indole using 2-(Trifluoromethyl)benzyl bromide.



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Caption: The reaction pathway for the N-alkylation of an indole derivative.

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